

Crystal Structure & Structural Dynamics: ortho-Acetamidophenylboronic Acid

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Compound of Interest

Compound Name: (2-Acetamido-4-fluorophenyl)boronic acid

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Executive Summary: The "Ortho Effect" in Boronic Acids

In drug design and supramolecular chemistry, phenylboronic acids (PBAs) are pivotal for their ability to form reversible covalent bonds with diols (e.g., sugars, glycoproteins). However, the position of the acetamido group relative to the boronic acid moiety drastically alters the physicochemical profile.

This guide compares the Product (ortho-acetamidophenylboronic acid, 2-APBA) against its Alternatives (meta- and para-isomers).

- The Product (2-APBA): Characterized by intramolecular B...O=C coordination. This "internal protection" creates a pseudo-cyclic, tetrahedral boron species, altering Lewis acidity and solubility.
- The Alternatives (3-/4-APBA): Follow classical boronic acid behavior, forming intermolecular hydrogen-bonded dimers (syn-syn or syn-anti catemers) leading to polymorphism and extended networks.

Structural Comparison: Intramolecular vs. Intermolecular Networks[1]

The Product: ortho-Acetamidophenylboronic Acid (2-APBA)

Unlike typical planar boronic acids, 2-APBA exhibits a high propensity for intramolecular coordination. The carbonyl oxygen of the acetamido group acts as an internal Lewis base, donating electron density to the empty p-orbital of the boron atom.

- Structural Motif: Distorted Tetrahedral (sp^3 -like) Boron.
- Key Interaction: Dative bond ($B \leftarrow O=C$).[1][2]
- Crystal Behavior: The free acid often resists forming the standard hydrogen-bonded dimer because the boron's Lewis acidity is quenched internally. In the presence of diols or specific ligands (e.g., 5-nitrosalicylic acid), it crystallizes as a rigid, tetrahedral spiro-complex.
- NMR Evidence: A significant upfield shift in ^{11}B NMR compared to the meta isomer indicates increased electron density at the boron center, consistent with coordination.

The Alternatives: meta- and para-Acetamidophenylboronic Acids

These isomers lack the geometric proximity for internal coordination. Their crystal structures are dominated by the "carboxylic acid-like" hydrogen bonding of the $B(OH)_2$ group.

- Structural Motif: Trigonal Planar (sp^2) Boron.
- Key Interaction: Intermolecular $O-H[3][4][5][6]\cdots O$ hydrogen bonds forming centrosymmetric dimers (graph set).
- Polymorphism (3-APBA): The meta isomer exhibits conformational polymorphism based on solvent choice:

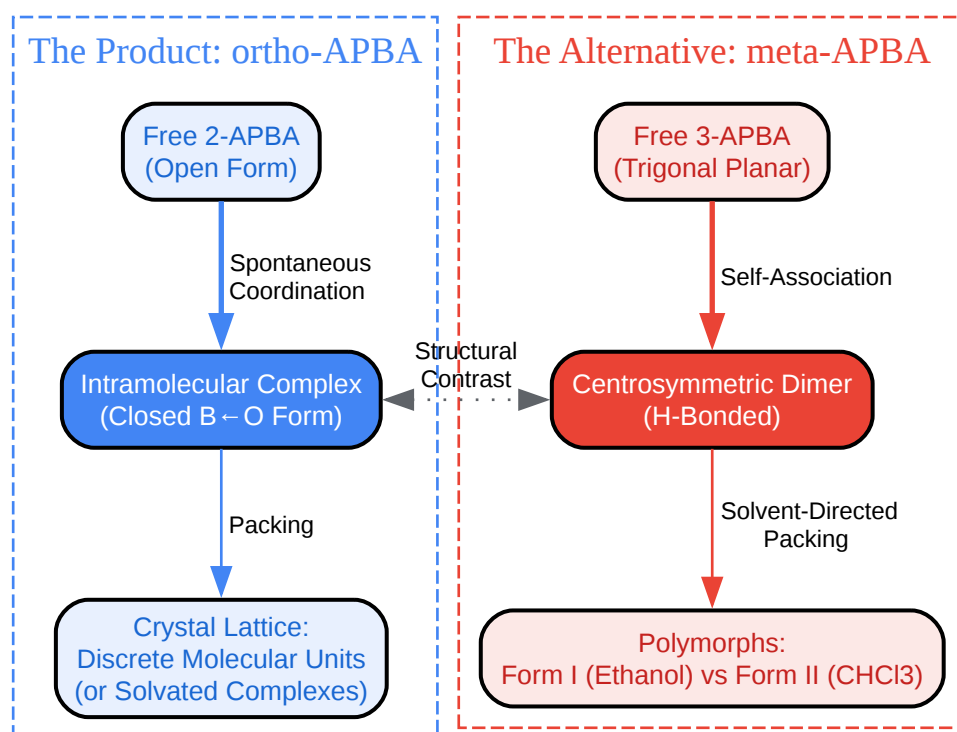
- Form I (Triclinic,
): Obtained from ethanol.
- Form II (Monoclinic, `ngcontent-ng-c2977031039="" _ngghost-ng-c1310870263="" class="inline ng-star-inserted">`
): Obtained from chloroform.
- Note: Both forms rely on intermolecular H-bonding networks, differing only in the packing of the dimers.

Comparative Data Table

Feature	2-APBA (Ortho)	3-APBA (Meta)	4-APBA (Para)
Primary Interaction	Intramolecular (B ← O Coordination)	Intermolecular (H-Bond Dimer)	Intermolecular (Linear Ribbon/Network)
Boron Hybridization	Partial sp^3 (Tetrahedral character)	sp^2 (Trigonal Planar)	sp^2 (Trigonal Planar)
Crystal System	Varies (often complexed)	Triclinic / Monoclinic	Monoclinic / Orthorhombic
Space Group	Dependent on ligand/solvate	/	Typically
Lewis Acidity	Attenuated (Internally satisfied)	High (Open p-orbital)	High (Open p-orbital)
pKa (approx)	~8.5 - 9.0 (Perturbed by coordination)	~8.8	~8.8

Visualizing the Structural Divergence

The following diagram illustrates the mechanistic difference in self-assembly between the ortho (product) and meta (alternative) isomers.



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Caption: Comparison of the intramolecular coordination pathway of 2-APBA vs. the intermolecular dimerization of 3-APBA.

Experimental Protocol: Crystallization & Characterization

To validate the structural differences described above, the following protocols ensure the isolation of the correct polymorphs and coordination states.

A. Solvent Selection Strategy

- For 2-APBA (Ortho): Avoid strongly coordinating solvents (DMSO, MeOH) if trying to observe the intramolecular interaction, as they may compete for the boron center.
 - Recommended: Toluene/Acetone mixtures or slow evaporation from Ethyl Acetate.
- For 3-APBA (Meta): Solvent choice dictates the polymorph.

- Polymorph I: Dissolve in absolute Ethanol (), heat to reflux, filter, and allow slow evaporation at room temperature.
- Polymorph II: Dissolve in Chloroform (), reflux, and cool rapidly to .

B. Validation Workflow

- Synthesis/Purification: Ensure starting material is pure via HPLC. Boronic acids often contain varying amounts of boroxine (anhydride).
- Dehydration Check: Perform TGA (Thermogravimetric Analysis).
 - Meta/Para: Expect mass loss corresponding to per molecule at (conversion to boroxine).
 - Ortho: Mass loss profile may differ due to stabilization of the hydrated form via internal coordination.
- Spectroscopic Confirmation (NMR):
 - Dissolve in (non-coordinating) vs (coordinating).
 - 2-APBA: Look for ^{11}B NMR shift upfield (lower ppm) in non-coordinating solvents, indicating tetrahedral character.
 - 3-APBA: ^{11}B NMR remains characteristic of trigonal planar boron (~28-32 ppm) regardless of solvent, unless pH is adjusted.

Implications for Drug Development[9][10]

- **Solubility:** 2-APBA derivatives often show higher solubility in non-polar media due to the "masking" of the polar boronic acid group by internal coordination.
- **Reactivity:** The ortho effect reduces the rate of oxidation (deboronation), making 2-APBA scaffolds more metabolically stable than their para counterparts.
- **Binding Selectivity:** When used as a warhead (e.g., in proteasome inhibitors), the ortho-acetamido group can pre-organize the molecule, reducing the entropic penalty of binding to the target active site.

References

- **Conformational Polymorphism in (3-acetamidophenyl)boronic acid.** Source: Bulgarian Chemical Communications. Note: Details the crystal structures of the meta isomer polymorphs (Triclinic P-1 and Monoclinic P21/c).
- **Synthesis and Properties of o-Acetamidophenylboronic Acid.** Source: Keana, J. F. W., et al. (University of Oregon). Note: Establishes the O-B intramolecular interaction via NMR and chemical stability studies.
- **Crystallization Induced Amide Bond Formation Creates a Boron-Centred Spirocyclic System.** Source: Houston, T. A., et al. (Griffith University). Note: Describes the crystal structure of 2-acetamidophenylboronic acid complexes, confirming the tetrahedral boron geometry driven by B-O coordination.
- **Boronic Acids: Structure, Properties, and Preparation.** Source: Hall, D. G. (Wiley-VCH). Note: Comprehensive text on the general hydrogen bonding motifs (dimers vs. networks) of arylboronic acids.

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